

Solubility Profile of 2-Iodobenzonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **2-Iodobenzonitrile**

Cat. No.: **B177582**

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This technical guide provides a detailed overview of the solubility characteristics of **2-iodobenzonitrile** (CAS No. 4387-36-4), a key intermediate in pharmaceutical and fine chemical synthesis. This document is intended for researchers, scientists, and drug development professionals, offering available solubility data, comprehensive experimental protocols for solubility determination, and a visual workflow to guide laboratory practice.

Executive Summary

2-Iodobenzonitrile is a solid compound with a molecular weight of 229.02 g/mol and a melting point in the range of 51-55°C.^[1] Understanding its solubility in various organic solvents is crucial for process development, purification, and formulation. While extensive quantitative solubility data across a range of common organic solvents is not readily available in published literature, this guide compiles the existing qualitative information and provides detailed methodologies for researchers to determine precise solubility parameters in their own laboratory settings.

Solubility Data

Based on available information, the solubility of **2-iodobenzonitrile** has been qualitatively described in a limited number of solvents. Quantitative data, such as grams of solute per 100 mL of solvent at specific temperatures, is not widely reported.

Solvent	CAS Number	Type	Solubility	Citation
Water	7732-18-5	Protic	Insoluble	[2]
Methanol	67-56-1	Protic (Alcohol)	Soluble	[3]

Note: "Soluble" and "Insoluble" are qualitative terms. The experimental protocols in Section 3.0 provide methods for quantitative determination.

Experimental Protocols for Solubility Determination

To empower researchers to generate specific and quantitative solubility data for **2-iodobenzonitrile** in solvents relevant to their work, two standard methodologies are detailed below.

Protocol for Qualitative Solubility Determination

This method provides a rapid assessment of solubility and is useful for initial solvent screening.

Objective: To qualitatively determine if **2-iodobenzonitrile** is soluble, partially soluble, or insoluble in a given solvent at room temperature.

Materials:

- **2-Iodobenzonitrile**
- Solvent of interest (e.g., ethanol, acetone, ethyl acetate, toluene, hexane)
- Small test tubes (e.g., 13x100 mm)
- Vortex mixer
- Spatula
- Graduated cylinder or pipette (for solvent measurement)
- Analytical balance

Procedure:

- Weigh approximately 25 mg of **2-iodobenzonitrile** and place it into a small test tube.[4]
- Add 0.75 mL of the selected solvent to the test tube in small portions.[4]
- After each addition, vigorously shake or vortex the mixture for 30-60 seconds.[4][5]
- Visually inspect the solution against a contrasting background to see if the solid has completely dissolved.
- Record the observation as "soluble," "partially soluble," or "insoluble." [5]

Protocol for Quantitative Solubility Determination (Gravimetric Method)

This method determines the concentration of a saturated solution, providing precise quantitative solubility data.[6][7][8]

Objective: To quantify the solubility of **2-iodobenzonitrile** in a specific solvent at a controlled temperature.

Materials:

- **2-Iodobenzonitrile**
- Solvent of interest
- Conical flask or sealed vials
- Thermostatic shaker bath or magnetic stirrer with temperature control
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Pre-weighed evaporation dishes or vials
- Analytical balance
- Pipettes

- Drying oven

Procedure:

- Preparation of a Saturated Solution:

- Add an excess amount of **2-iodobenzonitrile** to a known volume of the solvent in a conical flask. An excess is confirmed by the presence of undissolved solid.
 - Seal the flask and place it in a thermostatic shaker bath set to the desired temperature (e.g., 25°C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation.[9]

- Sample Collection and Analysis:

- Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a pipette, ensuring no solid particles are disturbed. For accuracy, immediately filter the solution using a syringe filter into a pre-weighed (tared) evaporation dish.[6]
 - Weigh the evaporating dish containing the filtrate to determine the weight of the solution. [6]

- Solvent Evaporation and Mass Determination:

- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80°C).
 - Continue drying until a constant weight of the dried solute is achieved.[6][8]
 - Cool the dish in a desiccator and weigh it on the analytical balance.

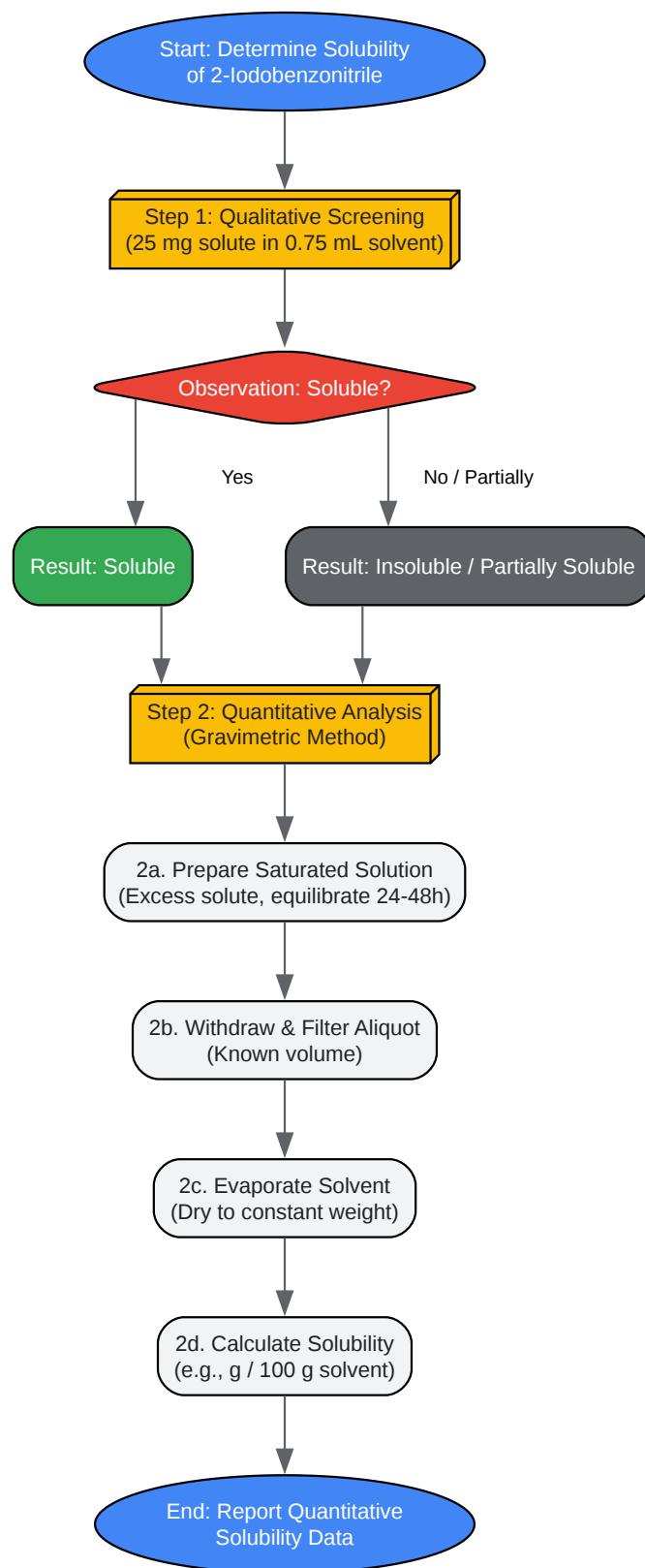
- Calculation:

- Weight of solute: (Weight of dish + dry solute) - (Weight of empty dish)

- Weight of solvent: (Weight of dish + solution) - (Weight of dish + dry solute)
- Solubility (g/100 g solvent): (Weight of solute / Weight of solvent) x 100

Visualized Experimental Workflow

The following diagram illustrates the logical flow for determining the solubility of **2-iodobenzonitrile**.

[Click to download full resolution via product page](#)**Caption:** Workflow for Solubility Determination of **2-Iodobenzonitrile**.

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